

Structure Elucidation of 3-(Cyclohexyloxy)propan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: *3-(Cyclohexyloxy)propan-1-amine*

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **3-(Cyclohexyloxy)propan-1-amine**. It details the key analytical techniques and experimental protocols used to confirm the chemical structure and purity of this compound. This document includes a summary of its physicochemical properties, detailed safety and handling procedures, a plausible synthetic route, and an in-depth analysis of its expected spectroscopic characteristics. Furthermore, a generalized workflow for the preliminary biological screening of such novel amine compounds is presented.

Introduction

3-(Cyclohexyloxy)propan-1-amine is a primary amine featuring a cyclohexyloxy group linked to a propyl chain. Its molecular structure combines the features of a flexible aliphatic amine with a bulky, lipophilic cyclohexyl ether moiety, suggesting potential applications in medicinal chemistry and materials science. Accurate structure elucidation is the foundational step in the research and development of any new chemical entity, ensuring the integrity of subsequent biological and material science studies. This guide outlines the critical analytical methods for the unambiguous identification and characterization of **3-(Cyclohexyloxy)propan-1-amine**.

Physicochemical Properties

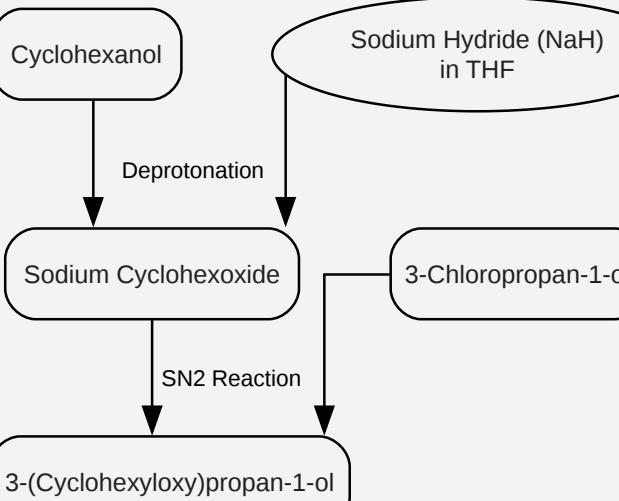
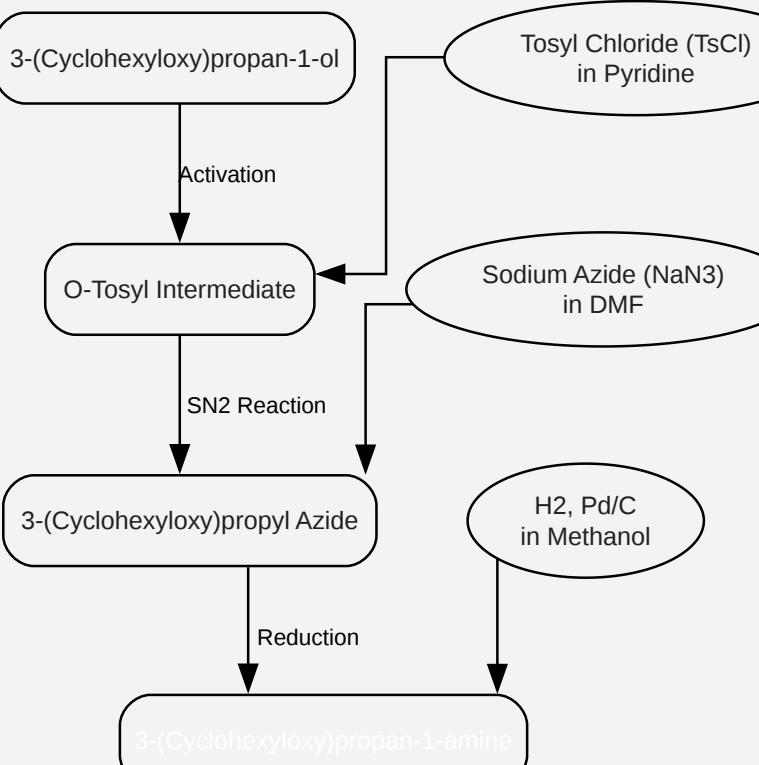
A summary of the key computed and experimental physicochemical properties of **3-(Cyclohexyloxy)propan-1-amine** is presented in Table 1.

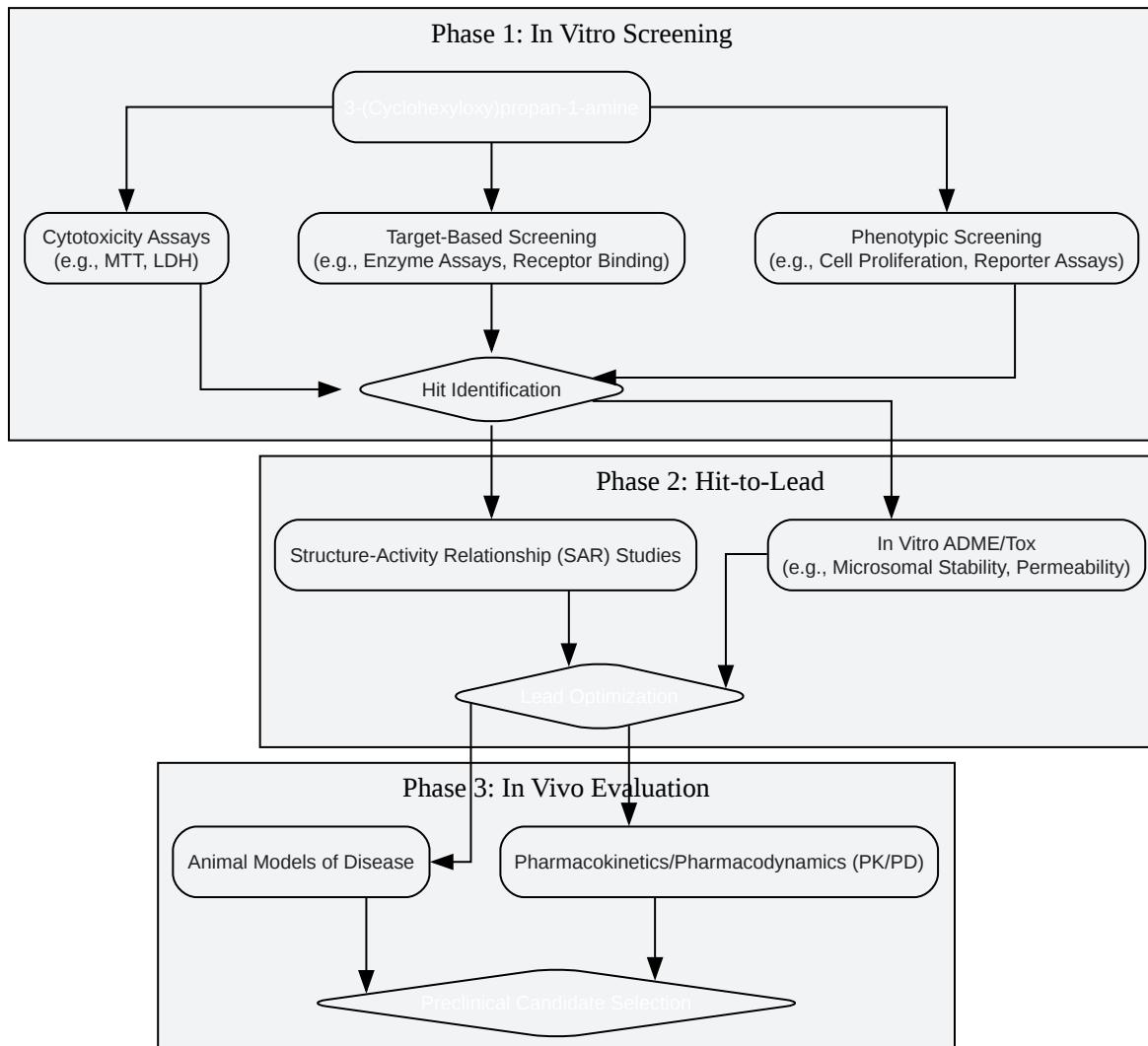
Property	Value	Source
Molecular Formula	C ₉ H ₁₉ NO	PubChem[1]
Molecular Weight	157.25 g/mol	PubChem[1]
IUPAC Name	3-(Cyclohexyloxy)propan-1-amine	PubChem[1]
CAS Number	16728-63-5	PubChem[1]
Appearance	Colorless to light yellow liquid (predicted)	General chemical knowledge
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in common organic solvents (e.g., methanol, chloroform, dichloromethane). Limited solubility in water.	General chemical knowledge

Synthesis and Experimental Protocols

While a specific detailed experimental protocol for the synthesis of **3-(Cyclohexyloxy)propan-1-amine** is not readily available in peer-reviewed literature, a plausible and commonly employed synthetic route is the Williamson ether synthesis followed by amination or a direct alkylation of 3-aminopropanol. A potential two-step synthesis is outlined below.

Synthesis Workflow

Step 1: Williamson Ether Synthesis**Step 2: Amination**

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References

- 1. 3-(Cyclohexyloxy)propan-1-amine | C9H19NO | CID 4962869 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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